

Application Notes and Protocols: Disperse Orange 61 in Microscopy

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Compound of Interest

Compound Name: *Disperse Orange 61*

Cat. No.: *B1149534*

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Executive Summary

Disperse Orange 61 is a monoazo dye primarily utilized in the textile industry for dyeing synthetic fibers such as polyester. While its chemical properties are well-documented, its application as a dye for microscopy studies is not established in scientific literature. Extensive searches for its use in biological or materials science imaging have not yielded specific protocols or quantitative data regarding its fluorescence, photostability, or staining efficacy.

This document addresses the topic by first presenting the known physicochemical properties of **Disperse Orange 61**. Due to the lack of direct application data, we then provide detailed information on a closely related compound, Disperse Orange 37, which is commercially available and designated as suitable for microscopy. The protocols and data for Disperse Orange 37 can serve as a starting point for researchers wishing to investigate the potential of **Disperse Orange 61** as a novel microscopy stain, with the critical understanding that significant optimization and validation will be required.

Physicochemical Properties of Disperse Orange Dyes

A comparison of the key properties of **Disperse Orange 61** and the microscopy-validated Disperse Orange 37 is provided below.

Property	Disperse Orange 61	Disperse Orange 37
CAS Number	12270-45-0 [1]	13301-61-6
Molecular Formula	<chem>C17H15Br2N5O2</chem> [1]	<chem>C17H15Cl2N5O2</chem> [2]
Molecular Weight	481.14 g/mol [1]	392.24 g/mol
Appearance	Deep orange powder [1]	Orange powder
Solubility	Insoluble in water; soluble in organic solvents like acetone and ethanol. [3]	Dispersible in water. [2]

Fluorescence Properties of Disperse Orange 37

The following table summarizes the known fluorescence characteristics of Disperse Orange 37, which may serve as an initial estimate for investigating **Disperse Orange 61**.

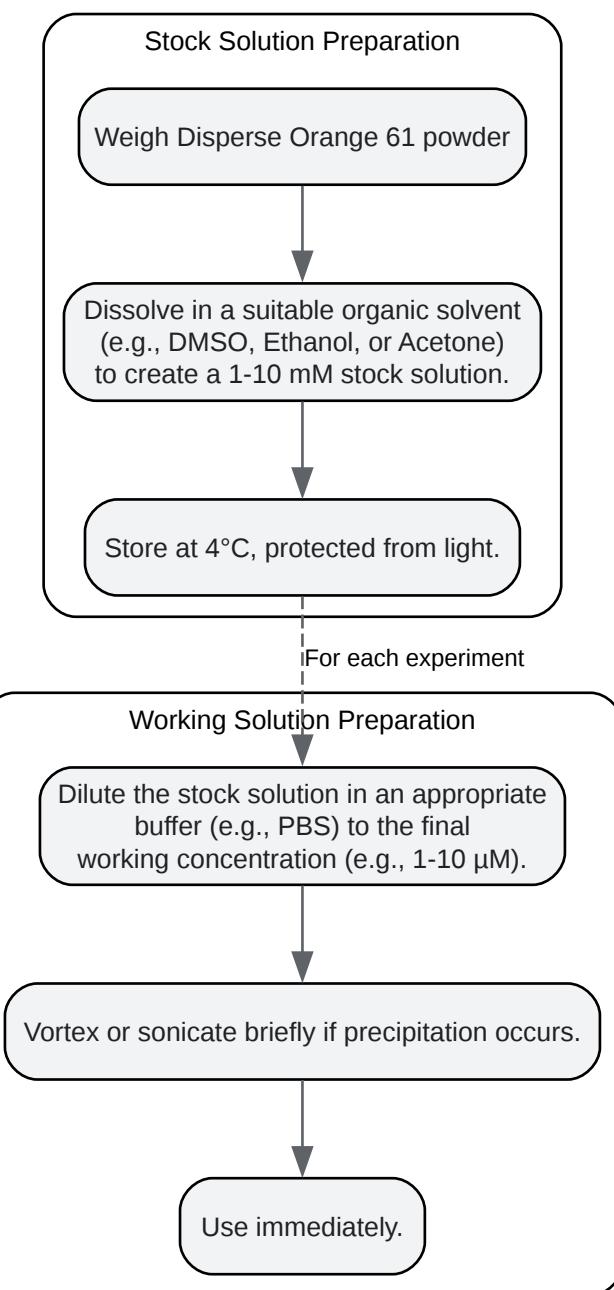
Parameter	Value	Reference
Excitation Wavelength (λ_{ex})	470 nm	[2]
Emission Wavelength (λ_{em})	520 nm	[2]
Quantum Yield (Φ)	0.42 ± 0.03 (in aqueous buffer)	[2]
Extinction Coefficient (ϵ)	≥ 250 at 415-425 nm (in methanol)	

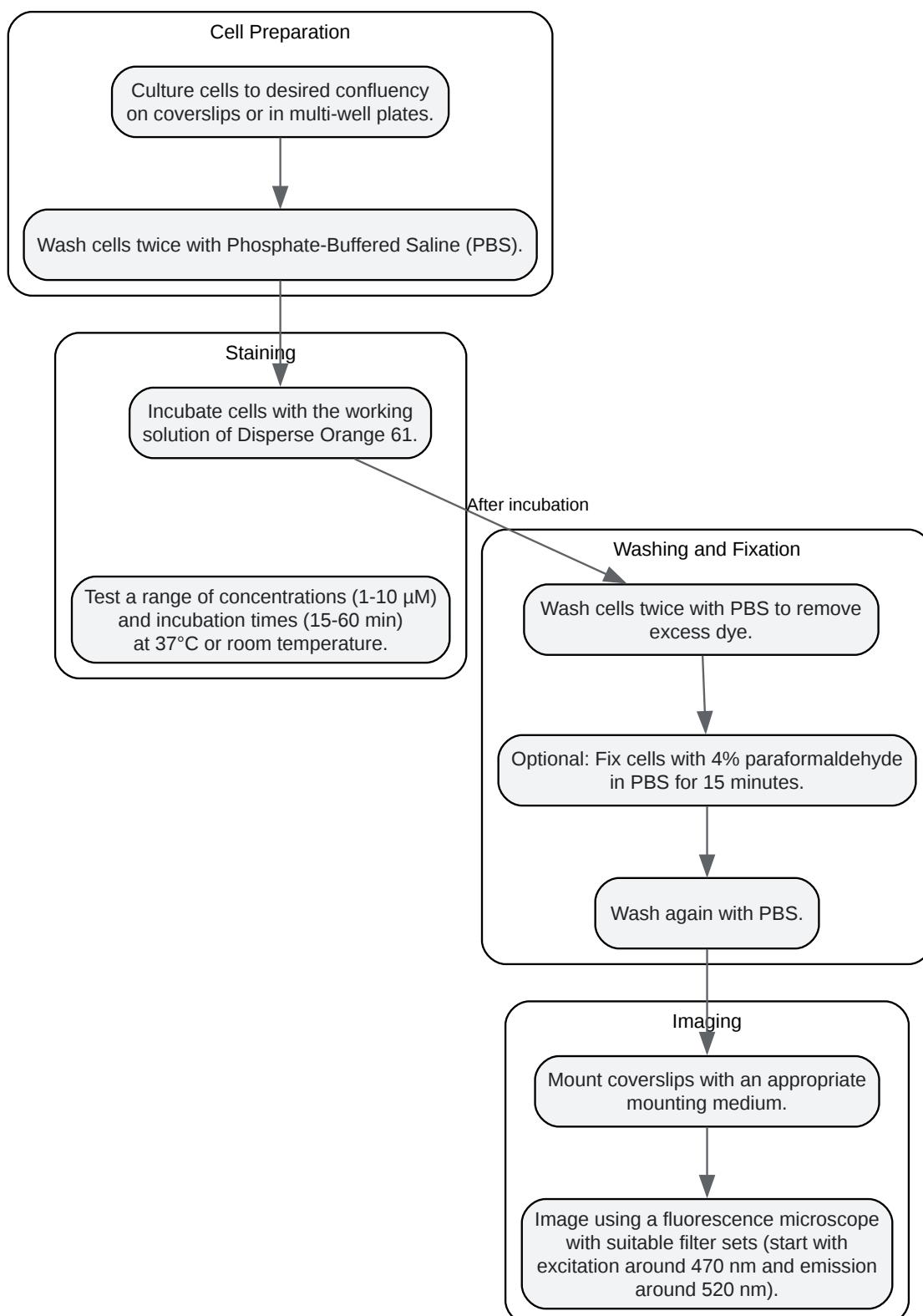
Experimental Protocols

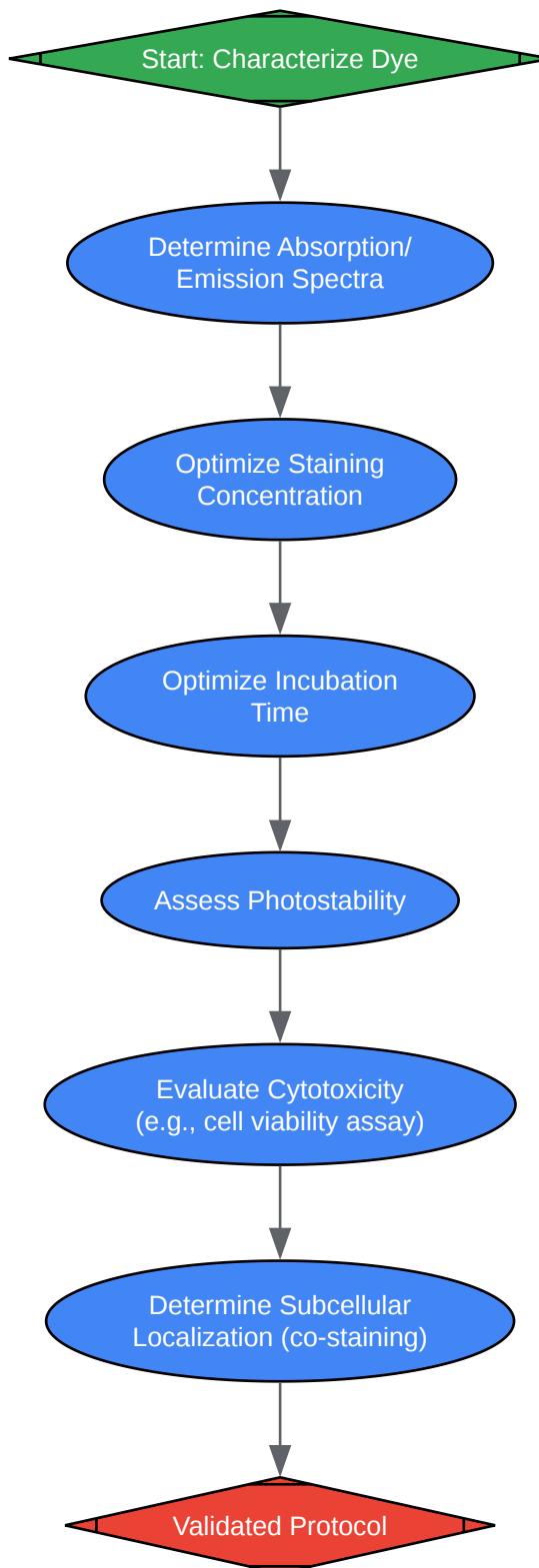
Disclaimer: The following protocols are based on the application of Disperse Orange 37 and general staining procedures. These are intended as a guideline for the initial evaluation of **Disperse Orange 61** and have not been validated for this specific compound.

Preparation of Staining Solution

Disperse dyes are characterized by their low solubility in water. Therefore, the preparation of a stable and effective staining solution is critical.







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